

Aganepag: A Potent and Selective EP2 Receptor Agonist for Preclinical Research

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Aganepag (also known as AGN 210937) is a potent and selective agonist for the prostaglandin E2 (PGE2) receptor subtype 2 (EP2). Its high affinity and selectivity make it an invaluable tool compound for investigating the physiological and pathological roles of the EP2 receptor in various biological systems. The EP2 receptor, a G-protein coupled receptor (GPCR), is involved in a wide array of processes, including inflammation, wound healing, immune modulation, and intraocular pressure regulation. These application notes provide a comprehensive overview of **Aganepag**, its pharmacological properties, and detailed protocols for its use in key in vitro assays to study EP2 receptor function.

Pharmacological Profile of Aganepag

Aganepag is distinguished by its high potency and selectivity for the human EP2 receptor. This specificity allows researchers to dissect the functions of the EP2 receptor with minimal off-target effects on other prostanoid receptors, such as the closely related EP4 receptor.

Quantitative Data for Aganepag



Parameter	Value	Receptor	Species	Notes
EC50	0.19 nM[1]	EP2	Not Specified	EC50 is the concentration of an agonist that gives half-maximal response. A lower EC50 indicates higher potency.
Binding Affinity (Ki)	Data not publicly available	EP2	Not Specified	Ki is the inhibition constant, representing the affinity of a ligand for a receptor. A lower Ki indicates higher affinity. While the Ki for Aganepag is not readily available in public literature, its low nanomolar EC50 value suggests a high binding affinity.
Selectivity	No activity at EP4 receptor[1]	EP4	Not Specified	Demonstrates high selectivity for the EP2 receptor over the EP4 receptor.



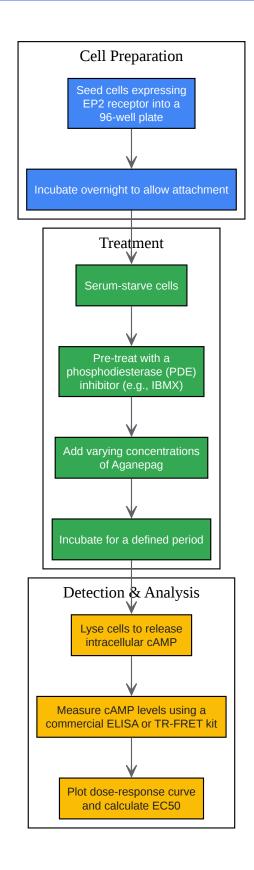
EP2 Receptor Signaling Pathways

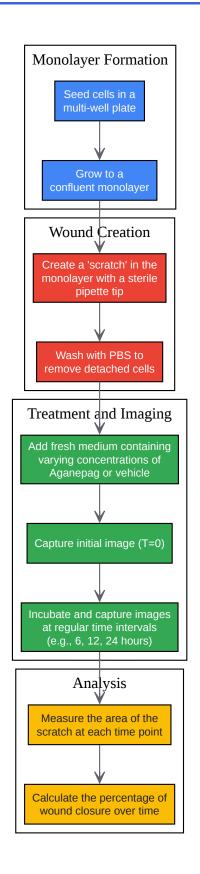
Activation of the EP2 receptor by an agonist like **Aganepag** initiates downstream signaling cascades through two primary pathways: a G α s-dependent pathway and a G-protein independent β -arrestin pathway.



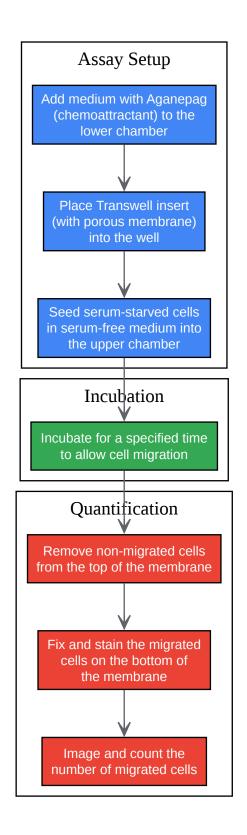












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References

- 1. medchemexpress.com [medchemexpress.com]
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